

# Glyceryl 1-monooctanoate GRAS status safety profile

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## Compound Focus: Glyceryl 1-monooctanoate

CAS No.: 502-54-5

Cat. No.: S536006

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## Scientific Profile of Glyceryl 1-monooctanoate

The table below summarizes the key characteristics of **Glyceryl 1-monooctanoate** based on available data:

Property	Description
Chemical Name	Glyceryl 1-monooctanoate; 1-monooctanoylglycerol [1]
CAS Number	502-54-5 [1]
Molecular Formula	$C_{11}H_{22}O_4$ [1]
Molecular Weight	218.290 g/mol [1]
Primary Function	Broad-spectrum antimicrobial agent [1]
Antimicrobial Spectrum	Pathogenic yeast ( <i>Candida albicans</i> , <i>Candida parapsilosis</i> ), Gram-positive ( <i>Staphylococcus aureus</i> ), and Gram-negative bacteria ( <i>Escherichia coli</i> , <i>Klebsiella pneumoniae</i> ) [1]

## Comparative Analysis of Glycerol Monoesters

The table below objectively compares **Glycerol 1-monooctanoate** with other well-studied glycerol esters, highlighting differences in their fatty acid composition, primary functions, and applications.

Compound	Fatty Acid Chain	Key Functions & Properties	Primary Applications
<b>Glycerol 1-monooctanoate</b> (Monooctanoin) [1]	C8:0 (Octanoic/Caprylic Acid)	Broad-spectrum antimicrobial	Potential use as an anti-infective agent; research stage [1]
<b>Glycerol Monolaurate (GML)</b> [2] [3] [4]	C12:0 (Lauric Acid)	Potent antimicrobial; immunomodulatory (inhibits T-cell signaling & cytokine production); alters plasma membrane lipid dynamics [2] [3]	Food preservative, cosmetics, pharmaceuticals; studied for immunomodulation [2] [4]
<b>Glycerol Monostearate (GMS)</b> [5] [6] [4]	C18:0 (Stearic Acid)	Emulsifier, stabilizer, texture improver; low water solubility [5] [6] [4]	Bakery, dairy, margarine, cosmetics, pharmaceuticals (excipient) [6] [4]

## Detailed Experimental Data on Key Analogs

### • Immunomodulatory Mechanism of Glycerol Monolaurate (GML)

- **Experimental Protocol:** Human primary T cells were treated with varying doses of GML (0.1-50 µg/mL) and stimulated via T-cell receptor (TCR). Signaling events were analyzed using immunoblotting, calcium flux assays, and total internal reflection fluorescence (TIRF) microscopy to visualize protein clustering at the plasma membrane [2].
- **Key Findings:** GML treatment at 10 µg/mL drastically altered plasma membrane lipid dynamics. This resulted in:
  - **Inhibited Microcluster Formation:** Reduced aggregation of LAT, PLC-γ, and AKT signaling proteins [2].
  - **Selective Signaling Disruption:** Abrogated calcium influx and inhibited phosphorylation of the PI3K p85 subunit and AKT, without affecting upstream phosphorylation of ZAP-70,

SLP-76, or LAT [2].

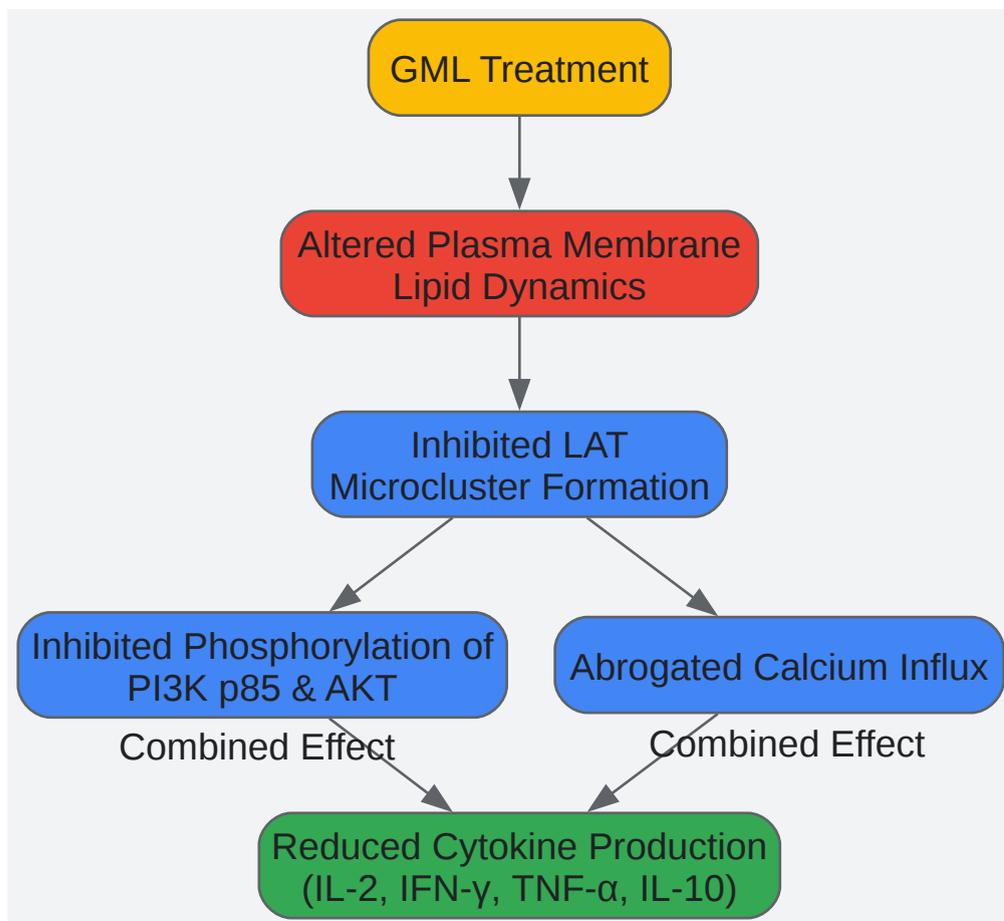
- **Functional Suppression:** Potently reduced TCR-induced production of cytokines including IL-2, IFN- $\gamma$ , TNF- $\alpha$ , and IL-10 [2].

- **Anti-inflammatory and Anti-apoptotic Effects of GML**

- **Experimental Protocol:** Avian macrophage (HD11) cells were treated with GML (5-10  $\mu\text{g}/\text{mL}$ ) with or without subsequent LPS challenge. Effects were measured via RT-qPCR, flow cytometry for ROS and apoptosis, and Western blot [3].
- **Key Findings:** GML at 10  $\mu\text{g}/\text{mL}$  [3]:
  - Promoted a shift from pro-inflammatory M1 to anti-inflammatory M2 macrophage polarization.
  - Suppressed LPS-induced ROS production and cell apoptosis.
  - Inhibited the TLR4/NF- $\kappa\text{B}$  signaling pathway by reducing the phosphorylation of NF- $\kappa\text{B}$  p65.

## GML Immunomodulation Signaling Pathway

The diagram below illustrates the mechanism by which Glycerol Monolaurate (GML) modulates T-cell activation, as detailed in the experimental findings.



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## Interpretation and Research Considerations

The search results indicate that while **Glyceryl 1-monooctanoate** shows promising antimicrobial properties, its regulatory status is unclear. In contrast, GML is explicitly noted as being on the FDA's GRAS list [2]. For a definitive conclusion on **Glyceryl 1-monooctanoate**, I suggest you:

- **Consult Official Sources:** Check the FDA's GRAS Notice Inventory or the European Food Safety Authority (EFSA) listings directly.
- **Review Patent Literature:** The synthesis methods for various glycerol monoesters [7] may sometimes discuss regulatory or safety aspects.

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## References

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